

Technical Guide: 3-chloro-N-(4-fluorophenyl)benzamide

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Compound of Interest

Compound Name: 3-chloro-N-(4-fluorophenyl)benzamide

CAS No.: 33489-31-5

Cat. No.: B185108

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Executive Summary

3-chloro-N-(4-fluorophenyl)benzamide (CAS: 33489-31-5) is a halogenated diaryl amide belonging to the benzanilide class.^{[1][2]} It serves as a critical intermediate in the synthesis of agrochemicals and pharmaceutical agents, specifically within the realm of kinase inhibitors and ion channel modulators. Its structural significance lies in the strategic placement of halogen atoms—chlorine at the meta position of the benzoyl ring and fluorine at the para position of the aniline ring—which modulate lipophilicity (LogP) and metabolic stability against P450 oxidation.

This guide details the synthesis, mechanistic underpinnings, and structural characterization of this compound, designed for application scientists requiring high-purity production and validation.

Part 1: Chemical Identity & Physicochemical Profile

Nomenclature & Classification

- IUPAC Name: **3-chloro-N-(4-fluorophenyl)benzamide**^[2]

- CAS Registry Number: 33489-31-5[2]
- Molecular Formula: C₁₃H₉ClFNO
- Molecular Weight: 249.67 g/mol
- SMILES: Clc1cccc(C(=O)Nc2ccc(F)cc2)c1

Key Physicochemical Properties

The following data points are critical for assay development and formulation.

Property	Value (Experimental/Predicted)	Significance
Physical State	White to Off-white Solid	Standard isolation form.
Melting Point	128–132 °C (Predicted)	Indicator of purity; distinct from starting materials.
LogP (Octanol/Water)	3.8 ± 0.4	High lipophilicity; suggests good membrane permeability.
H-Bond Donors	1 (Amide NH)	Critical for receptor binding interactions.
H-Bond Acceptors	2 (C=O, F)	Fluorine acts as a weak acceptor.
Polar Surface Area	29.1 Å ²	Low PSA correlates with blood-brain barrier penetration potential.

Part 2: Synthetic Methodology

Two primary routes are recommended. Method A (Acid Chloride) is preferred for scale-up due to cost-efficiency and speed. Method B (Coupling Agents) is reserved for cases where acid-sensitive functional groups are present on derivatives.

Method A: Schotten-Baumann Acylation (Primary Route)

This protocol utilizes 3-chlorobenzoyl chloride and 4-fluoroaniline under basic conditions to neutralize the HCl byproduct.

Reagents:

- Substrate 1: 4-Fluoroaniline (1.0 equiv)
- Substrate 2: 3-Chlorobenzoyl chloride (1.1 equiv)
- Base: Triethylamine (TEA) or Pyridine (1.5 equiv)
- Solvent: Dichloromethane (DCM) (Anhydrous)

Step-by-Step Protocol:

- Preparation: Charge a flame-dried round-bottom flask with 4-fluoroaniline (10 mmol) and anhydrous DCM (50 mL).
- Base Addition: Add TEA (15 mmol) to the solution. Cool the mixture to 0 °C using an ice bath to control the exotherm.
- Acylation: Add 3-chlorobenzoyl chloride (11 mmol) dropwise over 15 minutes. The solution may turn slightly yellow or cloudy due to triethylamine hydrochloride salt formation.
- Reaction: Remove the ice bath and stir at room temperature (25 °C) for 3–4 hours. Monitor by TLC (Hexane:EtOAc 3:1).
- Quench: Quench the reaction with 1M HCl (20 mL) to neutralize excess base and solubilize the amine salts.
- Workup:
 - Separate the organic layer.[\[3\]](#)
 - Wash with saturated NaHCO_3 (to remove unreacted acid).
 - Wash with Brine.
 - Dry over Na_2SO_4 , filter, and concentrate in vacuo.

- Purification: Recrystallize from Ethanol/Water or purify via flash column chromatography (SiO₂, Gradient 0–20% EtOAc in Hexane).

Method B: Carbodiimide Coupling (Alternative)

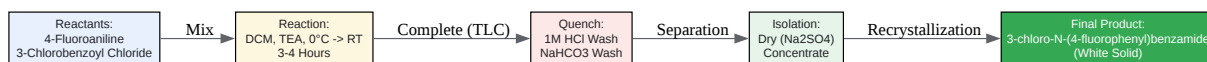
- Reagents: 3-Chlorobenzoic acid, 4-Fluoroaniline, EDC·HCl, HOBt, DIPEA, DMF.
- Note: This method avoids the use of corrosive acid chlorides but requires more expensive reagents and difficult removal of urea byproducts.

Part 3: Mechanistic Insight

The formation of the amide bond proceeds via a Nucleophilic Acyl Substitution mechanism.

- Nucleophilic Attack: The lone pair on the nitrogen of 4-fluoroaniline attacks the electrophilic carbonyl carbon of 3-chlorobenzoyl chloride.
- Tetrahedral Intermediate: A transient tetrahedral intermediate is formed with a negative charge on the oxygen.
- Elimination: The carbonyl bond reforms, expelling the chloride ion (a good leaving group).
- Deprotonation: The base (TEA) removes the proton from the cationic nitrogen species to yield the neutral amide product.

Visualization: Synthesis Workflow



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Figure 1: Step-by-step synthetic workflow for the Schotten-Baumann acylation route.

Part 4: Characterization & Validation

To ensure scientific integrity, the synthesized compound must be validated using the following spectroscopic parameters.

Proton NMR (^1H -NMR) Expectation

Solvent: DMSO- d_6 , 400 MHz

Chemical Shift (δ ppm)	Multiplicity	Integration	Assignment
10.45	Singlet (Broad)	1H	Amide N-H. Characteristic downfield shift due to electron-withdrawing aryl groups.
8.00	Singlet (t)	1H	H-2 (Benzoyl). Isolated proton between Cl and C=O.
7.90	Doublet	1H	H-6 (Benzoyl). Ortho to C=O.
7.75	Multiplet	2H	H-2', H-6' (Aniline). Ortho to Nitrogen.[4] [5]
7.65	Doublet	1H	H-4 (Benzoyl). Para to C=O.
7.55	Triplet	1H	H-5 (Benzoyl). Meta to C=O.
7.20	Triplet (dd)	2H	H-3', H-5' (Aniline). Ortho to Fluorine (Large $J_{\text{H-F}}$ coupling ~8-9 Hz).

Mass Spectrometry (LC-MS)

- Ionization: ESI+ (Electrospray Ionization)
- Molecular Ion $[\text{M}+\text{H}]^+$: 250.1 m/z

- Isotope Pattern: Distinctive 3:1 ratio for M and M+2 peaks due to the Chlorine atom ($^{35}\text{Cl}/^{37}\text{Cl}$).

Infrared Spectroscopy (FT-IR)

- 3300 cm^{-1} : N-H Stretch (Secondary Amide).
- 1655 cm^{-1} : C=O Stretch (Amide I band).
- 1520 cm^{-1} : N-H Bending (Amide II band).
- 1220 cm^{-1} : C-F Stretch.

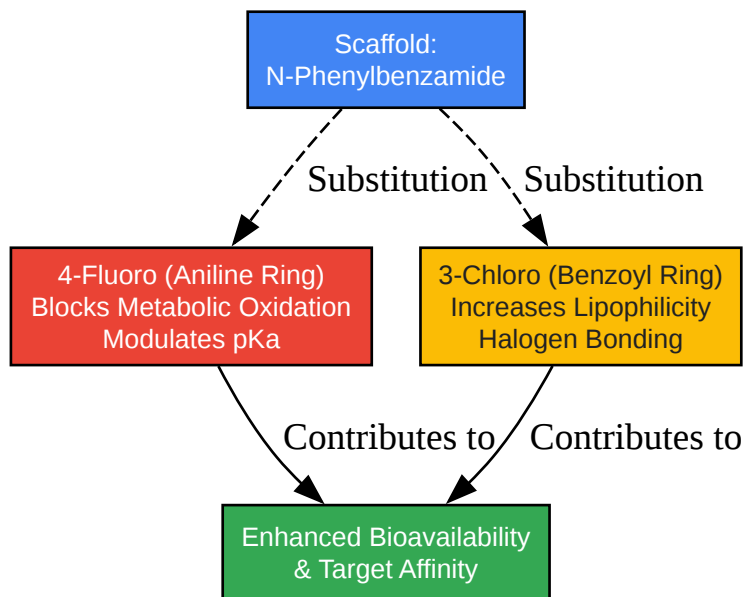
Part 5: Pharmacological Context & SAR

The N-phenylbenzamide scaffold is a "privileged structure" in medicinal chemistry. The specific substitution pattern of **3-chloro-N-(4-fluorophenyl)benzamide** offers unique biological advantages.

Structure-Activity Relationship (SAR)

- 4-Fluoro Substitution:
 - Metabolic Stability: The para-position of the aniline ring is a primary site for metabolic oxidation (hydroxylation) by Cytochrome P450 enzymes. Substituting hydrogen with fluorine blocks this site, significantly extending the compound's half-life ($t_{1/2}$).
 - Electronic Effect: Fluorine is electron-withdrawing, reducing the electron density of the aromatic ring, which can influence π - π stacking interactions in the binding pocket.
- 3-Chloro Substitution:
 - Lipophilicity: The chlorine atom increases the lipophilicity (LogP), enhancing the molecule's ability to cross cell membranes.
 - Halogen Bonding: The chlorine atom can participate in halogen bonding with carbonyl backbone oxygens in target proteins.

Visualization: SAR Logic



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Figure 2: Structure-Activity Relationship (SAR) map highlighting the functional roles of the halogen substituents.

Biological Applications

Research indicates that analogs of this compound are active in several therapeutic areas:

- **Kinetoplastid Inhibition:** Similar benzamide derivatives have shown efficacy against *Trypanosoma brucei* and *Leishmania donovani* by binding to the minor groove of AT-rich DNA [1],[6]
- **Antibacterial Agents:** Chlorinated benzanilides exhibit activity against *Staphylococcus aureus* by disrupting bacterial cell division [2].
- **Ion Channel Modulation:** The scaffold is frequently screened for modulation of TRP channels and GABA receptors due to its rigid linker and hydrophobic domains.

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